

Safety data sheet (SDS) for 3,5-Diisopropylbromobenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,5-Diisopropylbromobenzene

Cat. No.: B1339613

[Get Quote](#)

An In-depth Technical Guide to the Safe Handling of **3,5-Diisopropylbromobenzene**

Chemical Identification and Properties

3,5-Diisopropylbromobenzene is an organic compound utilized in various laboratory and chemical synthesis applications.^{[1][2]} Understanding its fundamental properties is crucial for safe handling and experimental design.

Identifier	Value	Source
IUPAC Name	1-bromo-3,5-di(propan-2-yl)benzene	[3]
CAS Number	23058-81-3	[4]
Molecular Formula	C ₁₂ H ₁₇ Br	[3]
Molecular Weight	241.17 g/mol	[3]
InChI Key	VRKJTEHREIEDIE-UHFFFAOYSA-N	[3]
Canonical SMILES	CC(C)C1=CC(Br)=CC(C(C)C)=C1	[4]

Physical & Chemical Properties	Value	Source
Physical State	Liquid	[2] [4]
Appearance	Colorless to brown liquid/oil	[1] [2]
Boiling Point	232 - 236 °C @ 760 mmHg	[5]
78 to 82 °C @ 1.0 Torr	[2]	
Flash Point	86 °C / 186.8 °F	[5]
Solubility	Insoluble in water	[6]
LogP	4.6959 (Computed)	[7]
Vapor Pressure	No data available	
Density	0.840 g/cm³ (Specific Gravity)	[5]

Hazard Identification and Classification

This compound is classified as hazardous under the Globally Harmonized System (GHS). The primary hazards are related to irritation and acute toxicity if ingested.

GHS Classification	Hazard Statement
Acute Toxicity, Oral	H302: Harmful if swallowed. [8]
Skin Corrosion/Irritation	H315: Causes skin irritation. [4] [8]
Serious Eye Damage/Eye Irritation	H319: Causes serious eye irritation. [4]
Specific Target Organ Toxicity (Single Exposure)	H335: May cause respiratory irritation. [4] [8]

GHS Pictogram:

- GHS07: Exclamation Mark (Harmful/Irritant)[\[4\]](#)[\[7\]](#)

Signal Word:

- Warning[4][8]

Experimental Protocols

While specific toxicological studies for **3,5-diisopropylbromobenzene** are not detailed in the provided literature, the GHS classifications are determined through standardized experimental protocols, typically following OECD (Organisation for Economic Co-operation and Development) guidelines.

General Protocol for Acute Oral Toxicity Assessment (Adapted from OECD TG 423)

This protocol outlines a general procedure for determining the acute oral toxicity of a chemical, which would be used to substantiate the "H302: Harmful if swallowed" classification.

- Objective: To determine the lethal dose (LD50) or acute toxic class of the substance when administered orally.
- Test Animals: Typically, a single sex (usually female) of a standard rodent strain (e.g., Wistar rats) is used. Animals are young, healthy adults.
- Housing & Feeding: Animals are housed in standard cages with controlled temperature, humidity, and light cycles. Standard laboratory diet and drinking water are provided ad libitum.
- Dose Administration:
 - The test substance is administered in a single dose by gavage using a stomach tube.
 - A stepwise procedure is used with a starting dose of 300 mg/kg body weight.
 - Three animals are used in each step. The outcome (survival or death) determines the next step:
 - If mortality occurs, the dose for the next group is lowered.
 - If no mortality occurs, the dose is increased.
- Observation:

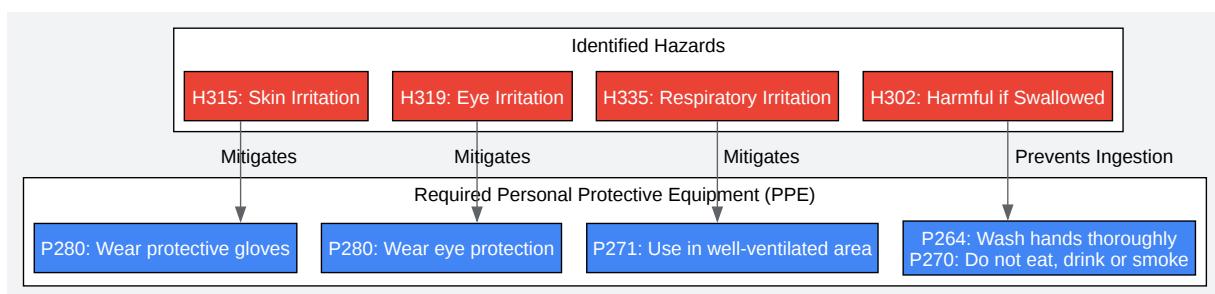
- Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, and behavior), and body weight changes for at least 14 days.
- Observations are conducted frequently on the day of dosing and at least once daily thereafter.
- Pathology: At the end of the observation period, all surviving animals are euthanized and subject to a gross necropsy.
- Data Analysis: The results are used to classify the substance into a GHS category for acute oral toxicity.

Safety and Handling

Strict adherence to safety protocols is mandatory when handling **3,5-diisopropylbromobenzene**.

4.1 Personal Protective Equipment (PPE)

The following diagram illustrates the logical flow from hazard identification to the selection of appropriate PPE.



[Click to download full resolution via product page](#)

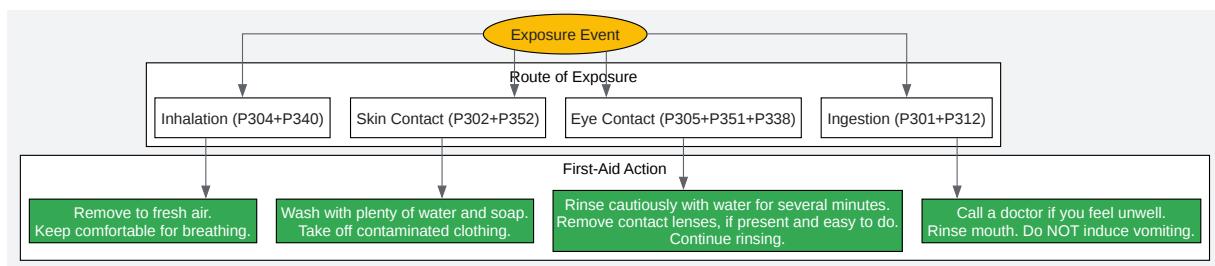
Caption: PPE selection based on GHS hazard statements.

4.2 Storage and Incompatibilities

- Storage: Store in a dry, cool, and well-ventilated place.[5] Keep the container tightly closed and sealed.[2][5] Store locked up.[4]
- Incompatible Materials: Avoid strong oxidizing agents.[5]

Emergency and First-Aid Procedures

Immediate and appropriate first-aid measures are critical in the event of exposure. The following workflow outlines the recommended response actions based on precautionary statements.[4]



[Click to download full resolution via product page](#)

Caption: First-aid workflow for different exposure routes.

5.1 Fire-Fighting Measures

- Extinguishing Media: Use CO₂, dry chemical, or foam for extinction.[5]
- Specific Hazards: The substance is combustible.[6] Vapors may form explosive mixtures with air at elevated temperatures. Hazardous decomposition products include carbon monoxide,

carbon dioxide, and hydrogen bromide.[9]

- Protective Equipment: Wear self-contained breathing apparatus and full protective gear.[9]

Disposal Considerations

Dispose of contents and container to an approved hazardous waste disposal plant.[4][5] Waste should be classified as hazardous and disposed of in accordance with local, regional, and national regulations.[6] Do not allow the chemical to enter the environment.[6]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [americanelements.com](http://www.americanelements.com) [americanelements.com]
- 2. [hoffmanchemicals.com](http://www.hoffmanchemicals.com) [hoffmanchemicals.com]
- 3. 3,5-Diisopropylbromobenzene | C12H17Br | CID 11630091 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. [fluorochem.co.uk](http://www.fluorochem.co.uk) [fluorochem.co.uk]
- 5. [fishersci.com](http://www.fishersci.com) [fishersci.com]
- 6. [assets.thermofisher.com](http://www.assets.thermofisher.com) [assets.thermofisher.com]
- 7. [chemscene.com](http://www.chemscene.com) [chemscene.com]
- 8. 1-Bromo-3,5-diisopropylbenzene | 23058-81-3 [sigmaaldrich.com]
- 9. [fishersci.com](http://www.fishersci.com) [fishersci.com]
- To cite this document: BenchChem. [Safety data sheet (SDS) for 3,5-Diisopropylbromobenzene]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1339613#safety-data-sheet-sds-for-3-5-diisopropylbromobenzene>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com